

Tungsten Tetrachloride: A Comprehensive Technical Guide to Synthesis and Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tungsten;tetrachloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, properties, and reactivity of tungsten tetrachloride (WCl_4). This document is intended to serve as a valuable resource for researchers and professionals working with this versatile inorganic compound.

Introduction

Tungsten tetrachloride (WCl_4) is an important binary chloride of tungsten, existing as a diamagnetic, black crystalline solid.^[1] Its polymeric structure and reactivity make it a significant precursor and reagent in various chemical syntheses. This guide details its preparation, physical and chemical characteristics, and key reactions, providing a foundational understanding for its application in research and development.

Properties of Tungsten Tetrachloride

The physical and chemical properties of tungsten tetrachloride are summarized in the tables below for easy reference.

Physical Properties

Property	Value	Reference(s)
Molecular Formula	WCl ₄	[1]
Molar Mass	325.65 g/mol	[1]
Appearance	Black, diamagnetic crystalline solid	[1]
Density	4.62 g/cm ³	[1]
Melting Point	Decomposes at 300 °C	[2]
Solubility	Soluble in some organic solvents	[3]

Chemical Properties

Property	Description	Reference(s)
Reactivity with Water	Highly reactive; hydrolyzes to form tungsten oxides and hydrochloric acid.[4]	[4]
Oxidation State of Tungsten	+4	[2]
Structure	Polymeric, consisting of linear chains of octahedrally coordinated tungsten atoms with bridging chloride ligands.	[5]

Synthesis of Tungsten Tetrachloride

Tungsten tetrachloride is most commonly synthesized by the reduction of tungsten hexachloride (WCl₆). Various reducing agents can be employed, with antimony (Sb) being reported as optimal, providing high yields.[1][6]

General Synthesis Workflow

The general workflow for the synthesis of tungsten tetrachloride from tungsten hexachloride is depicted below.



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Caption: General workflow for the synthesis of tungsten tetrachloride.

Experimental Protocol: Reduction of Tungsten Hexachloride with Antimony

This protocol details a high-yield synthesis of tungsten tetrachloride using antimony as the reducing agent.[6]

Materials:

- Tungsten hexachloride (WCl₆)
- Antimony (Sb) powder
- Sealed reaction tube
- Tube furnace

Procedure:

- In an inert atmosphere (e.g., a glovebox), thoroughly mix tungsten hexachloride and antimony powder. A molar ratio of 3:2 for WCl₆ to Sb is optimal.[1]
- Transfer the mixture to a sealed reaction tube.
- Place the sealed tube in a tube furnace and heat to initiate the reduction reaction.

- After the reaction is complete, the crude tungsten tetrachloride is obtained.
- Purify the crude product, for example, by vacuum sublimation, to remove the antimony trichloride (SbCl_3) byproduct and any unreacted starting materials.[\[7\]](#)

The balanced chemical equation for this reaction is: $3 \text{WCl}_6 + 2 \text{Sb} \rightarrow 3 \text{WCl}_4 + 2 \text{SbCl}_3$ [\[1\]](#)

Crystal Structure

Tungsten tetrachloride possesses a polymeric structure. It is composed of linear chains of tungsten atoms, where each tungsten center is in an octahedral geometry. Four of the six chloride ligands surrounding each tungsten atom act as bridging ligands, connecting the tungsten centers. The tungsten-tungsten distances along the chain are alternating between bonding (2.688 Å) and non-bonding (3.787 Å) separations.[\[5\]](#)

Caption: Simplified representation of the polymeric chain structure of WCl_4 .

Reactivity and Applications

Tungsten tetrachloride is a reactive compound and a versatile starting material in inorganic and organometallic chemistry.

Key Reactions

- **Hydrolysis:** It reacts readily with water and even moist air to produce tungsten oxychlorides and subsequently tungsten trioxide.[\[8\]](#)
- **Reduction:** Further reduction of tungsten tetrachloride can lead to lower oxidation state tungsten compounds. For example, reduction with sodium in the presence of tetrahydrofuran (THF) yields a ditungsten(III) complex.[\[1\]](#)
- **Adduct Formation:** As a Lewis acid, tungsten tetrachloride can form adducts with various Lewis bases.[\[9\]](#)
- **Organic Synthesis:** It has been employed in organic synthesis, for instance, in the deoxygenation of epoxides.[\[10\]](#)

Applications

The reactivity of tungsten tetrachloride makes it a valuable precursor for the synthesis of:

- Other tungsten compounds and materials.[4]
- Catalysts for various chemical transformations.[4]

Safety and Handling

Tungsten tetrachloride is moisture-sensitive and corrosive. It should be handled in an inert and dry atmosphere, such as in a glovebox or using Schlenk line techniques. Appropriate personal protective equipment, including gloves and safety glasses, should be worn at all times. Upon contact with water, it liberates toxic gas.[3]

Conclusion

Tungsten tetrachloride is a fundamentally important inorganic compound with a rich chemistry. Understanding its synthesis, properties, and reactivity is crucial for its effective application in research and the development of new materials and chemical processes. This guide provides a solid foundation of knowledge for professionals working with this compound.

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